

# Safe handling and disposal of "Ethyl 2-chloro-2-fluorocyclopropanecarboxylate"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

Cat. No.: B172421

[Get Quote](#)

## Technical Support Center: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

This guide provides essential safety information, handling procedures, and disposal guidelines for **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** (CAS No: 155051-93-7). It is intended for researchers, scientists, and professionals in drug development.

## Safety Data Summary

A comprehensive understanding of the chemical's properties is crucial for safe handling.

Property	Value
CAS Number	155051-93-7
Molecular Formula	C6H8ClFO2
Molecular Weight	166.58 g/mol
Appearance	Colorless to pale yellow liquid
Purity	95% - 99%

## Troubleshooting Guide

This section addresses specific issues that may arise during experimentation.

Question	Answer
What should I do in case of accidental skin or eye contact?	<p>For eye contact, immediately rinse cautiously with water for at least 15 minutes, keeping the eyes open, and seek medical attention.[1] For skin contact, wash the affected area with generous quantities of running water and non-abrasive soap.[1] Cover the irritated skin with an emollient and seek medical advice.[1]</p> <p>Contaminated clothing should be washed before reuse.[1]</p>
The compound has developed a slight color. Is it still usable?	<p>The compound is typically colorless to pale yellow.[2] A slight change in color may indicate degradation or impurity. It is recommended to re-analyze the compound for purity before use to ensure it meets the requirements of your experiment.</p>
I've noticed a distinctive odor. Is this normal?	<p>Yes, Ethyl 2-chloro-2-fluorocyclopropanecarboxylate may have a distinctive odor.[2] However, you should not rely on odor to determine its presence. Always work in a well-ventilated area or a chemical fume hood to avoid inhaling vapors.[1]</p>
What are the signs of exposure?	<p>This material can be irritating to the mucous membranes and upper respiratory tract.[1] It may cause an allergic skin reaction and serious eye irritation.[1] In case of any adverse symptoms after handling, seek medical attention immediately.</p>

---

How should I handle a small spill?

For spills, wear appropriate personal protective equipment, including a respirator, impervious boots, and heavy rubber gloves.[1] Absorb the liquid with an inert material and place it into an appropriate container for disposal.[1] Ventilate the area and wash the spill site after material pickup is complete.[1]

---

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**?

A1: The primary hazards include the potential to cause serious eye irritation and an allergic skin reaction.[1] It may also be harmful if ingested or inhaled, and it is irritating to the mucous membranes and upper respiratory tract.[1] The toxicological properties of this product have not been fully investigated.[1]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: When handling this compound, you must wear protective gloves, clothing, eye protection, and face protection.[1] All work should be conducted in a chemical fume hood to ensure adequate ventilation.[1]

Q3: How should I store **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**?

A3: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[1]

Q4: What is the proper method for disposing of this chemical?

A4: To dispose of this chemical, you should dissolve or mix the material with a combustible solvent and burn it in a regulated chemical incinerator equipped with an afterburner and scrubber.[1] Always observe all federal, state, and local environmental regulations.[1]

Q5: Are there any known incompatibilities for this compound?

A5: The Safety Data Sheet indicates that incompatibilities are not known. However, as a general precaution for a reactive halogenated compound, it is prudent to avoid strong oxidizing agents, strong bases, and strong acids unless they are part of a planned reaction.

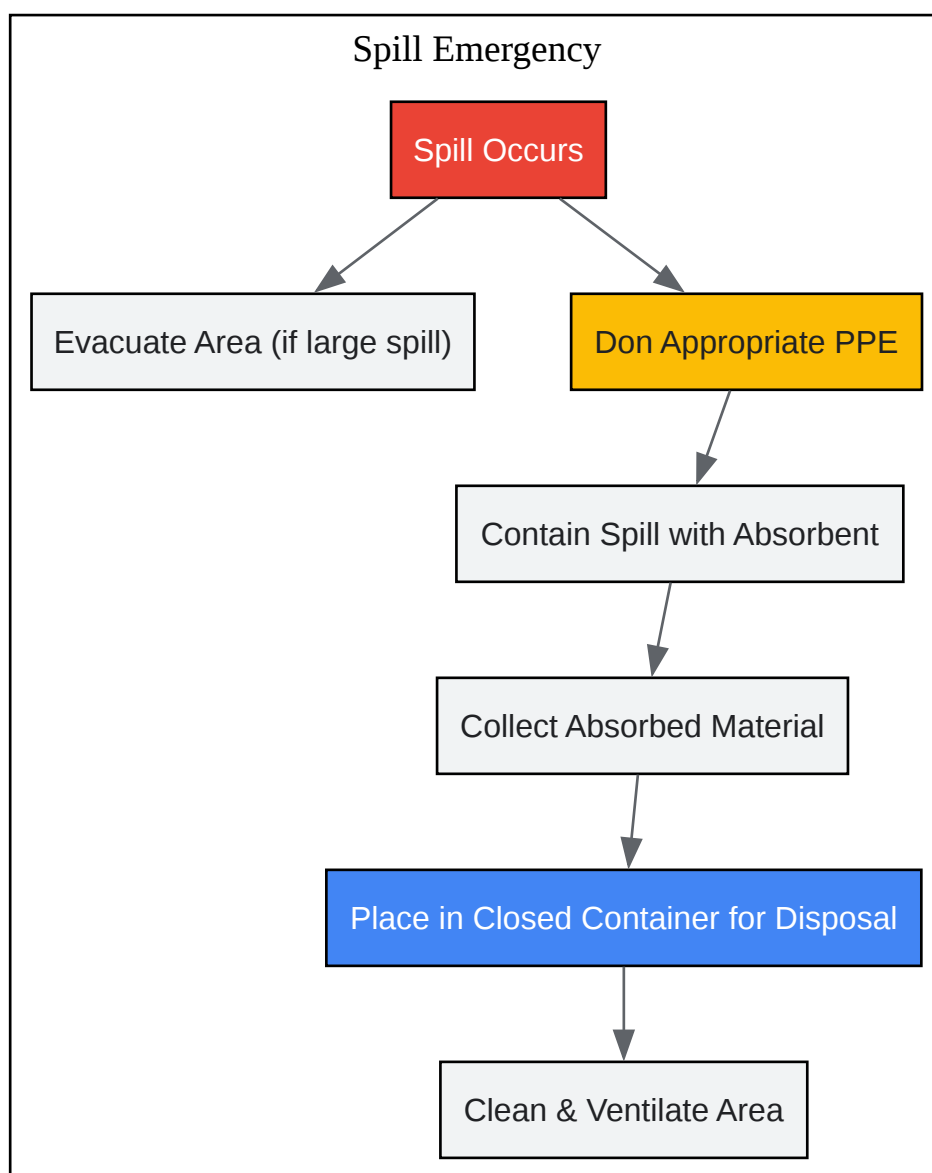
## Experimental Protocols

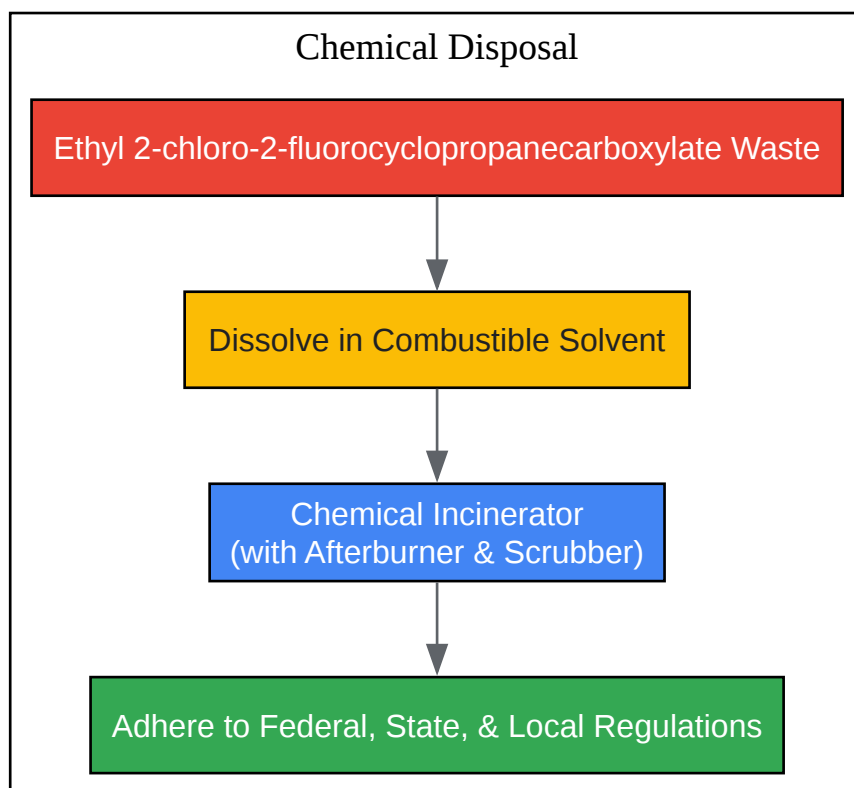
### General Handling and Use Protocol

Given its potential hazards, the following protocol should be followed when working with **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**:

- Preparation:
  - Ensure a safety shower and eyewash station are readily available.[\[1\]](#)
  - Confirm that the chemical fume hood is functioning correctly.
  - Gather all necessary PPE, including safety goggles, a face shield, chemically resistant gloves, and a lab coat.
- Handling:
  - Conduct all manipulations of the compound within a chemical fume hood.[\[1\]](#)
  - Avoid breathing dust or vapor.[\[1\]](#)
  - Do not get the compound in your eyes, on your skin, or on your clothing.[\[1\]](#)
  - Keep the container tightly closed when not in use.[\[1\]](#)
- Post-Handling:
  - Thoroughly wash hands after handling.
  - Clean the work area and any equipment used.
  - Properly store or dispose of the chemical as per the guidelines.

## Visualizations





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. matrixscientific.com [matrixscientific.com]
- 2. CAS 155051-93-7: Ethyl 2-chloro-2-fluorocyclopropanecarbox... [cymitquimica.com]
- To cite this document: BenchChem. [Safe handling and disposal of "Ethyl 2-chloro-2-fluorocyclopropanecarboxylate"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b172421#safe-handling-and-disposal-of-ethyl-2-chloro-2-fluorocyclopropanecarboxylate\]](https://www.benchchem.com/product/b172421#safe-handling-and-disposal-of-ethyl-2-chloro-2-fluorocyclopropanecarboxylate)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)